

# 1-Oleoyl-3-palmitoylglycerol CAS number 3343-30-4

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## Compound of Interest

Compound Name: 1-Oleoyl-3-palmitoylglycerol

Cat. No.: B1263825

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## Analytical Methodologies

Accurate analysis of **1-Oleoyl-3-palmitoylglycerol** is crucial for quality control, research, and formulation development. Due to the presence of isomers, chromatographic techniques are essential for its separation and quantification.

## High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a widely used method for the separation of diacylglycerol isomers. The separation is based on the differential partitioning of the analytes between a nonpolar stationary phase and a polar mobile phase.

This protocol outlines a general method for the analysis of **1-Oleoyl-3-palmitoylglycerol**.

- Instrumentation:
  - HPLC system with a quaternary pump, autosampler, and column oven.
  - Evaporative Light Scattering Detector (ELSD).
- Chromatographic Conditions:
  - Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
  - Mobile Phase: Isocratic elution with 100% acetonitrile.

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Injection Volume: 10 µL.
- ELSD Settings:
  - Nebulizer Temperature: 30°C.
  - Evaporator Temperature: 50°C.
  - Gas Flow Rate (Nitrogen): 1.5 L/min.
- Sample Preparation:
  - Dissolve the sample containing **1-Oleoyl-3-palmitoylglycerol** in chloroform or a similar organic solvent to a concentration of 1-5 mg/mL.
  - Filter the sample solution through a 0.45 µm PTFE syringe filter before injection.
- Quantification:
  - Prepare a series of standard solutions of **1-Oleoyl-3-palmitoylglycerol** of known concentrations.
  - Construct a calibration curve by plotting the peak area against the concentration of the standards.
  - Determine the concentration of **1-Oleoyl-3-palmitoylglycerol** in the sample by interpolating its peak area on the calibration curve.

## Mass Spectrometry (MS)

Mass spectrometry, often coupled with gas chromatography (GC-MS) or liquid chromatography (LC-MS), is a powerful tool for the structural elucidation and sensitive detection of diacylglycerols.

In electron ionization mass spectrometry (EI-MS) of silylated diacylglycerols, specific fragment ions can help distinguish between 1,2- and 1,3-isomers. The  $[M-RCO_2CH_2]^+$  ion is a key diagnostic fragment for identifying positional isomers.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an invaluable technique for the structural confirmation of **1-Oleoyl-3-palmitoylglycerol**. Both  $^1H$  and  $^{13}C$  NMR provide detailed information about the molecular structure.

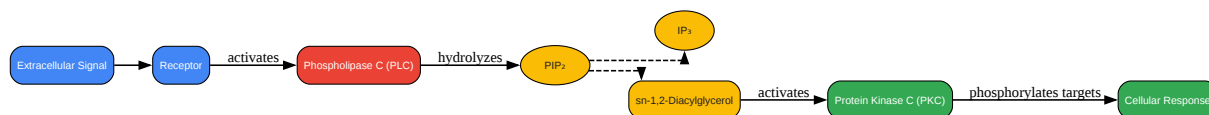
- $^1H$  NMR: The proton NMR spectrum will show characteristic signals for the glycerol backbone protons, the olefinic protons of the oleoyl chain, and the various methylene and methyl protons of the fatty acid chains.
- $^{13}C$  NMR: The carbon NMR spectrum provides distinct signals for the carbonyl carbons of the ester groups, the carbons of the glycerol backbone, and the carbons of the fatty acid chains, allowing for unambiguous structural assignment.

## Biological Role and Signaling

A critical aspect of understanding diacylglycerols is to differentiate the roles of the 1,2- and 1,3-isomers.

### The Canonical Diacylglycerol Signaling Pathway: The Role of 1,2-Diacylglycerol

The established role of diacylglycerol as a second messenger is specific to the sn-1,2-diacylglycerol isomer. This pathway is initiated by the activation of phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate ( $PIP_2$ ) in the plasma membrane to generate sn-1,2-diacylglycerol and inositol 1,4,5-trisphosphate ( $IP_3$ ). sn-1,2-diacylglycerol then recruits and activates protein kinase C (PKC), a key enzyme in a multitude of cellular processes, including cell growth, differentiation, and apoptosis.



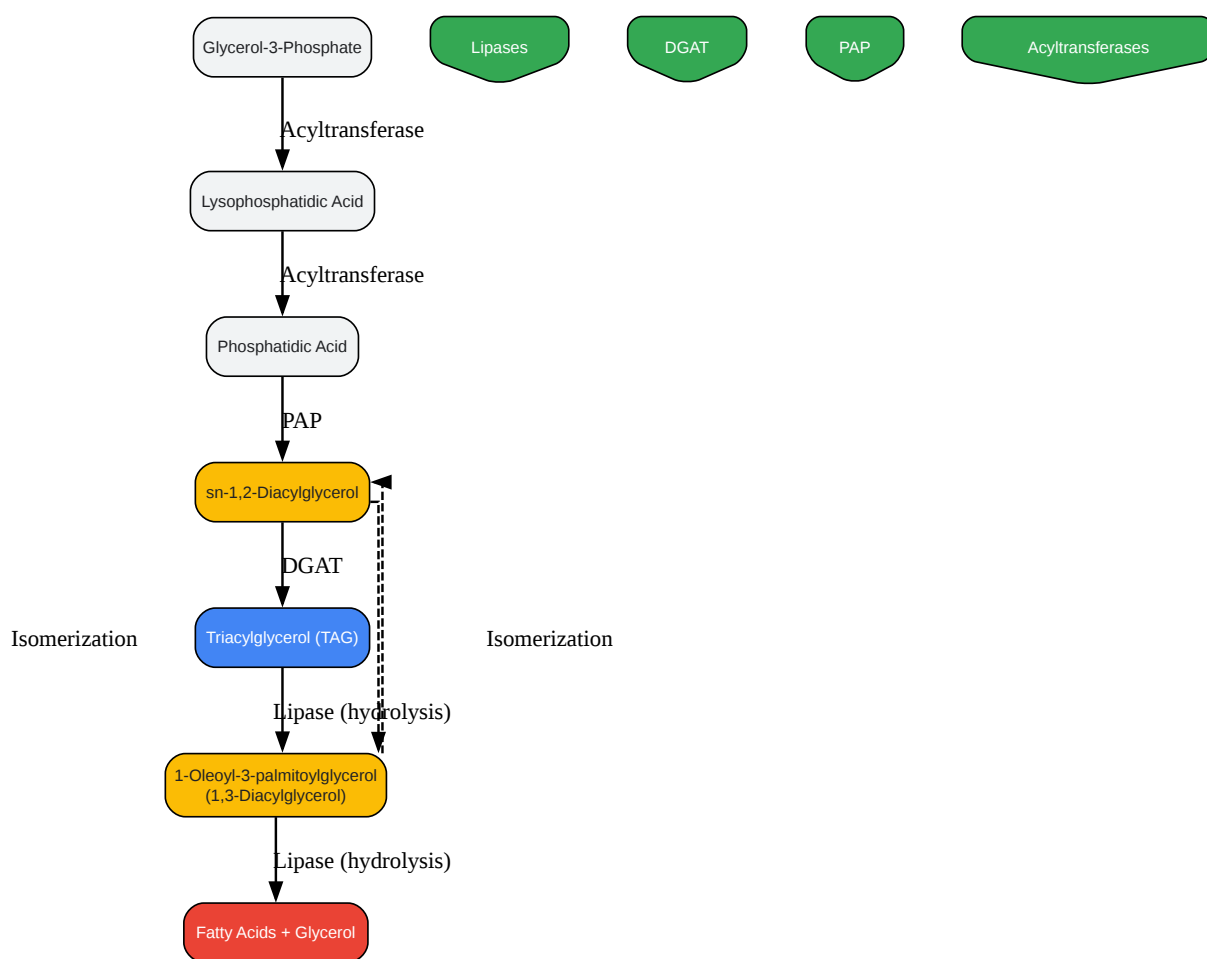
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Canonical 1,2-Diacylglycerol Signaling Pathway.

## The Role of 1-Oleoyl-3-palmitoylglycerol and other 1,3-Diacylglycerols

Current scientific understanding indicates that 1,3-diacylglycerols, including **1-Oleoyl-3-palmitoylglycerol**, do not typically function as signaling molecules in the same manner as their 1,2-isomers. Instead, they are primarily involved in metabolic pathways.

- **Metabolic Intermediates:** 1,3-diacylglycerols are key intermediates in the biosynthesis and catabolism of triacylglycerols (TAGs), the main form of energy storage in eukaryotes. They are substrates for enzymes such as diacylglycerol acyltransferase (DGAT), which catalyzes the final step in TAG synthesis.
- **Dietary Effects:** Interestingly, dietary supplementation with 1,3-diacylglycerols has been shown to have beneficial metabolic effects. Studies suggest that diets enriched in 1,3-DAG oil may help reduce body fat accumulation and protect against diet-induced insulin resistance by influencing gene expression related to gluconeogenesis and fat oxidation.



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Metabolic Pathways of Diacylglycerols.

## Applications in Drug Development

The unique properties of **1-Oleoyl-3-palmitoylglycerol** make it a molecule of interest for pharmaceutical applications.

- **Drug Delivery:** As a lipid, it can be used in the formulation of lipid-based drug delivery systems, such as self-emulsifying drug delivery systems (SEDDS) and solid lipid nanoparticles (SLNs). These formulations can enhance the solubility and oral bioavailability of poorly water-soluble drugs.
- **Topical Formulations:** In cosmetics and topical pharmaceutical preparations, it can act as a moisturizing agent, improving skin hydration and softness by forming a protective barrier that reduces water loss.

## Safety and Toxicology

Generally, 1,3-diacylglycerols are considered safe for consumption and are components of natural dietary fats. However, high doses of specific saturated monoacylglycerols, such as rac-1(3)-palmitoyl glycerol, have been shown in animal studies to have potential toxic effects, which can be mitigated by the presence of unsaturated fatty acids. As with any compound intended for pharmaceutical use, a thorough toxicological evaluation is necessary.

## Conclusion

**1-Oleoyl-3-palmitoylglycerol** is a diacylglycerol with distinct characteristics that set it apart from its signaling-active isomer, sn-1,2-diacylglycerol. Its primary role lies in lipid metabolism, serving as a key intermediate in the synthesis and breakdown of triacylglycerols. The development of efficient enzymatic synthesis and robust analytical methods is crucial for its further investigation and application. For drug development professionals, its potential as an excipient in formulations to enhance drug solubility and delivery presents a promising area of exploration. Future research will likely continue to unravel the subtle metabolic effects of 1,3-diacylglycerols and expand their applications in both the food and pharmaceutical industries.

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